

10-Bromo-7-phenyl-7H-benzo[c]carbazole safety and handling (SDS)

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Compound of Interest

Compound Name: 10-Bromo-7-phenyl-7H-benzo[c]carbazole

Cat. No.: B3014291

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An In-depth Technical Guide to the Safe Handling of **10-Bromo-7-phenyl-7H-benzo[c]carbazole**

Introduction: **10-Bromo-7-phenyl-7H-benzo[c]carbazole** is a specialized organic compound utilized in advanced materials science, particularly in the development of organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs).^{[1][2]} Its role as a hole-transporting material and its potential for further functionalization make it a valuable component in the synthesis of novel materials for optoelectronic applications.^[1] As with any research chemical, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount for protecting researchers and ensuring a safe laboratory environment.

This guide provides a comprehensive overview of the safety and handling procedures for **10-Bromo-7-phenyl-7H-benzo[c]carbazole**, based on available safety data and established best practices for handling similar chemical compounds. It is intended for researchers, scientists, and drug development professionals who may be working with this substance.

Section 1: Chemical Identification and Properties

A clear identification of the substance is the first step in any safety assessment.

Identifier	Value
Chemical Name	10-Bromo-7-phenyl-7H-benzo[c]carbazole
CAS Number	1210469-11-6
Molecular Formula	C ₂₂ H ₁₄ BrN
Molecular Weight	372.27 g/mol [3]
Appearance	White to Orange to Green powder to crystal
Melting Point	137 °C [4]

Section 2: Hazard Identification and GHS Classification

Understanding the potential hazards is crucial for implementing appropriate safety measures. Based on available data, **10-Bromo-7-phenyl-7H-benzo[c]carbazole** is classified as follows:

- GHS Pictogram:

[\[5\]](#)

- Signal Word:Warning[\[5\]](#)

- Hazard Statements:

- H302: Harmful if swallowed[\[5\]](#)

- Precautionary Statements (selected):

- P264: Wash skin thoroughly after handling.

- P270: Do not eat, drink or smoke when using this product.[\[6\]](#)

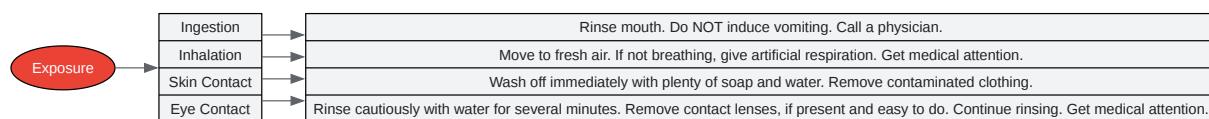
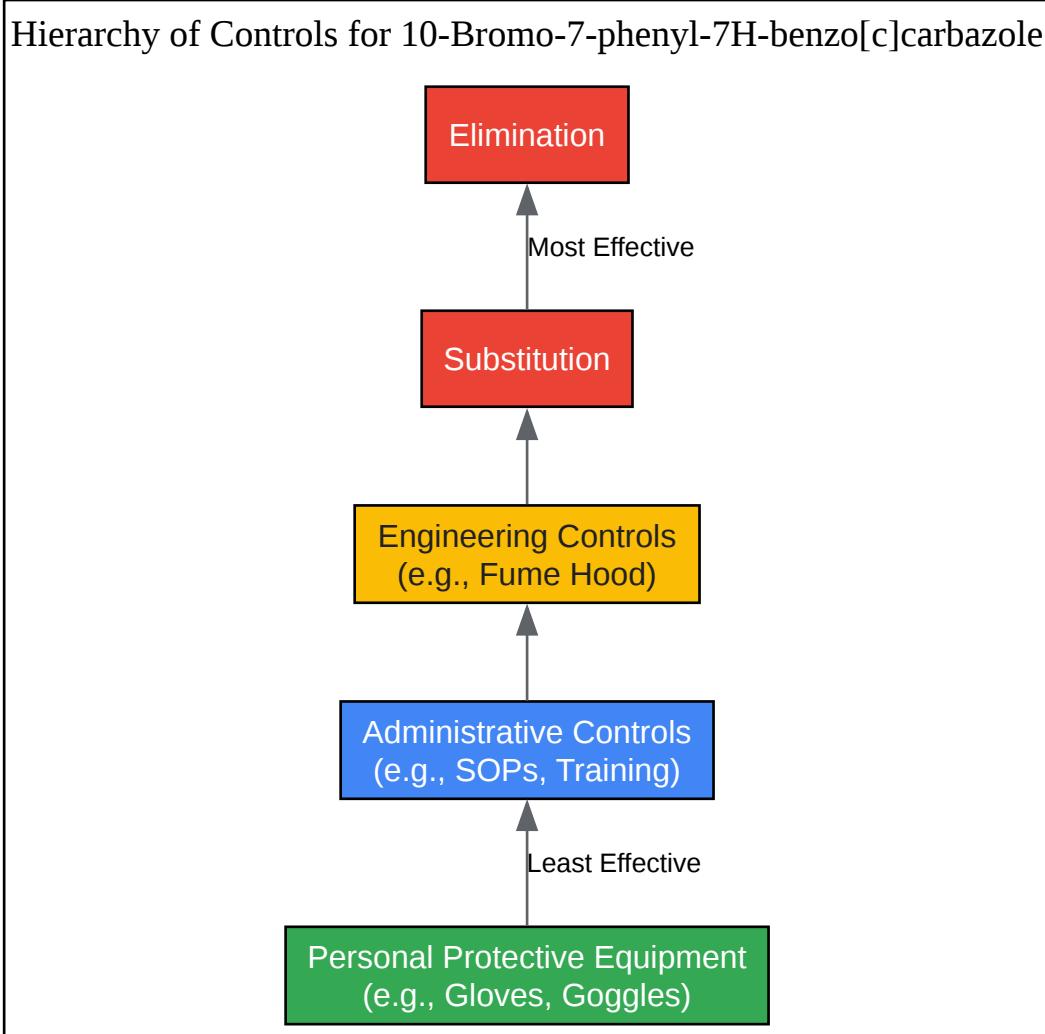
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[6\]](#)

- P501: Dispose of contents/container to an approved waste disposal plant.[\[7\]](#)

While not explicitly stated in the available specific SDS, compounds with similar structures (halogenated aromatic heterocycles) may also cause skin and eye irritation. Therefore, it is prudent to handle this chemical with the assumption that it may be a skin and eye irritant.

Section 3: The Hierarchy of Controls for Safe Handling

The most effective approach to laboratory safety involves implementing a hierarchy of controls. This principle prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).



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Caption: First-aid measures for different exposure routes.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice. [6][8]* If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. [8]*

In Case of Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops. [8][9]* In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention. [8][9]

Section 7: Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. [6][10]* Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. * Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Section 8: Disposal Considerations

Dispose of this chemical and its container in accordance with local, state, and federal regulations. It should be treated as hazardous waste. Do not allow it to enter waterways.

Conclusion

While **10-Bromo-7-phenyl-7H-benzo[c]carbazole** is a valuable compound in materials science research, it must be handled with care. The primary known hazard is that it is harmful if swallowed. [5] Adherence to the hierarchy of controls, consistent use of appropriate personal protective equipment, and a clear understanding of emergency procedures are essential for its safe use in the laboratory. Always consult the most up-to-date Safety Data Sheet from your supplier before use and perform a risk assessment for your specific experimental conditions.

References

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